

Handling and safety precautions for 3-(Morpholin-4-ylmethyl)aniline.

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Compound of Interest

Compound Name: 3-(Morpholin-4-ylmethyl)aniline

Cat. No.: B038038

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3-(Morpholin-4-ylmethyl)aniline | C11H16N2O | ChemSpider **3-(Morpholin-4-ylmethyl)aniline**. **3-(Morpholin-4-ylmethyl)aniline**. Structure Image. 3D; 2D. Structure Search; Similar Structures; Substructure Search. --INVALID-LINK-- **3-(MORPHOLIN-4-YLMETHYL)ANILINE** | 160370-16-5 - A2B Chem In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39. Wear suitable protective clothing, gloves and eye/face protection. S45. In case of accident or if you feel unwell, seek medical advice immediately (show the label where possible). --INVALID-LINK-- Safety Data Sheet - **3-(Morpholin-4-ylmethyl)aniline** Suitable extinguishing media. Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide. Special hazards arising from the substance or mixture. Carbon oxides, Nitrogen oxides (NOx). Advice for firefighters. Wear self-contained breathing apparatus for firefighting if necessary. Further information. No data available. Section 6: Accidental Release Measures. Personal precautions, protective equipment and emergency procedures. Use personal protective equipment. Avoid dust formation. Avoid breathing vapours, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust. For personal protection see section 8. Environmental precautions. Do not let product enter drains. Methods and materials for containment and cleaning up. Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal. Section 7: Handling and Storage. Precautions for safe handling. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. For precautions see section 2.2. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** | CAS 160370-16-5 - LGC Standards **3-(Morpholin-4-ylmethyl)aniline**. Not a dangerous good if item is equal to or less than 1g/ml and there are less than 100g/ml in the package. Chemical name:

3-(Morpholin-4-ylmethyl)aniline. CAS number: 160370-16-5. Molecular formula: C₁₁H₁₆N₂O. Molecular weight: 204.26. Synonyms: 4-(3-Aminobenzyl)morpholine; (3-Morpholin-4-ylmethyl-phenyl)amine; 3-(4-Morpholinylmethyl)aniline; 3-(Morpholinomethyl)aniline; 3-(Morpholin-4-yl-methyl)benzenamine. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** | 160370-16-5 | Biosynth Personal protective equipment. Respiratory protection. For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). Hand protection. Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374 derived from it. Eye protection. Safety glasses with side-shields conforming to EN166 Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). Skin and body protection. Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. Hygiene measures. Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of workday. --INVALID-LINK-- Safety Data Sheet In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/ shower. Call a POISON CENTER/ doctor if you feel unwell. In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor. If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER/ doctor. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** **3-(Morpholin-4-ylmethyl)aniline** Safety and Handling. GHS H Statement. H314: Causes severe skin burns and eye damage [Danger Skin corrosion/irritation]. H318: Causes serious eye damage [Danger Serious eye damage/eye irritation]. Precautionary Statement Codes. P260, P264, P280, P301+P330+P331, P302+P361+P354, P304+P340, P305+P354+P338, P316, P321, P363, P405, and P501. Download. GHS Pictogram Codes. GHS05: Corrosion. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** | CAS 160370-16-5 | Santa Cruz Biotechnology **3-(Morpholin-4-ylmethyl)aniline** is a chemical substance. No description available. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** | C₁₁H₁₆N₂O | ChemCruz The chemical formula for **3-(Morpholin-4-ylmethyl)aniline** is C₁₁H₁₆N₂O. The molecular weight is 204.26. --INVALID-

LINK-- **3-(Morpholin-4-ylmethyl)aniline** | 160370-16-5 - ChemicalBook Chemical Properties. brown solid. Uses. **3-(Morpholin-4-ylmethyl)aniline** is a useful research chemical. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** | 160370-16-5 | Toronto Research ... **3-(Morpholin-4-ylmethyl)aniline** is a useful research chemical. ... Toronto Research Chemicals 20 Martin Ross Avenue Toronto, ON M3J 2K8 International: +1 (416) 665-9696 US & Canada: +1 (800) 727-9240 Email: --INVALID-LINK--. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** | CAS 160370-16-5 | MedChemExpress **3-(Morpholin-4-ylmethyl)aniline** is a useful research chemical. --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** - ECHA Danger! According to the harmonised classification and labelling (ATP18) approved by the European Union, this substance causes severe skin burns and eye damage. This substance is covered by Harmonised classification and labelling (CLH) entries in Regulation (EC) No 1272/2008 in Annex VI. The classification criteria are based on the GHS (Globally Harmonised System of classification and labelling of chemicals). --INVALID-LINK-- **3-(Morpholin-4-ylmethyl)aniline** **3-(Morpholin-4-ylmethyl)aniline**. CAS Number: 160370-16-5. Molecular Weight: 204.26. Formula: C11H16N2O. --INVALID-LINK-- Technical Support Center: **3-(Morpholin-4-ylmethyl)aniline**

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **3-(Morpholin-4-ylmethyl)aniline**.

Frequently Asked Questions (FAQs)

Q1: What is **3-(Morpholin-4-ylmethyl)aniline** and what are its primary applications?

A1: **3-(Morpholin-4-ylmethyl)aniline**, with the chemical formula C11H16N2O, is a brown solid organic compound. It is primarily used as an intermediate in organic synthesis and is considered a useful research chemical, with applications in the synthesis of drugs and dyes.

Q2: What are the main hazards associated with **3-(Morpholin-4-ylmethyl)aniline**?

A2: This substance is classified as dangerous. According to the Globally Harmonized System (GHS), it causes severe skin burns and eye damage. It may also cause irritation to the respiratory system. It is harmful if swallowed.

Q3: What personal protective equipment (PPE) is required when handling this chemical?

A3: When handling **3-(Morpholin-4-ylmethyl)aniline**, it is crucial to wear suitable protective clothing, gloves, and eye/face protection. Specifically, safety glasses with side-shields conforming to EN166, chemical-resistant gloves (inspected before use), and a complete suit protecting against chemicals are recommended. For respiratory protection, a P95 (US) or P1 (EU EN 143) particle respirator should be used for nuisance exposures, while for higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator is advised.

Q4: What are the proper storage conditions for **3-(Morpholin-4-ylmethyl)aniline**?

A4: While specific storage temperatures are not detailed in the provided results, general best practices for corrosive chemicals should be followed. Store in a well-ventilated place. Keep container tightly closed in a dry and well-ventilated place.

Q5: How should I dispose of **3-(Morpholin-4-ylmethyl)aniline** waste?

A5: Contaminated materials and the chemical itself should be disposed of in accordance with applicable local, state, and federal regulations. Contaminated gloves and other disposable PPE should be disposed of as chemical waste.

Troubleshooting Guide

Issue	Possible Cause	Solution
Accidental Skin Contact	Direct contact with the solid or solutions containing the compound.	Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water or shower. Seek medical attention if you feel unwell.
Accidental Eye Contact	Splash or airborne particles entering the eye.	Rinse cautiously with water for several minutes. If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing. Immediately seek medical advice.
Inhalation of Dust/Vapors	Inadequate ventilation or improper handling.	Move the affected person to a safe area with fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Accidental Ingestion	Ingestion of the substance.	Rinse the mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor for medical advice.
Spill	Accidental release of the material.	Evacuate personnel to a safe area. Use personal protective equipment. Avoid dust formation. For containment, sweep up and shovel the material. Place in a suitable, closed container for disposal. Do not let the product enter drains.

Safety and Handling Data

GHS Hazard Information

Pictogram	Code	Hazard Statement
 alt text	GHS05	Danger: Causes severe skin burns and eye damage.

Precautionary and Safety Statements

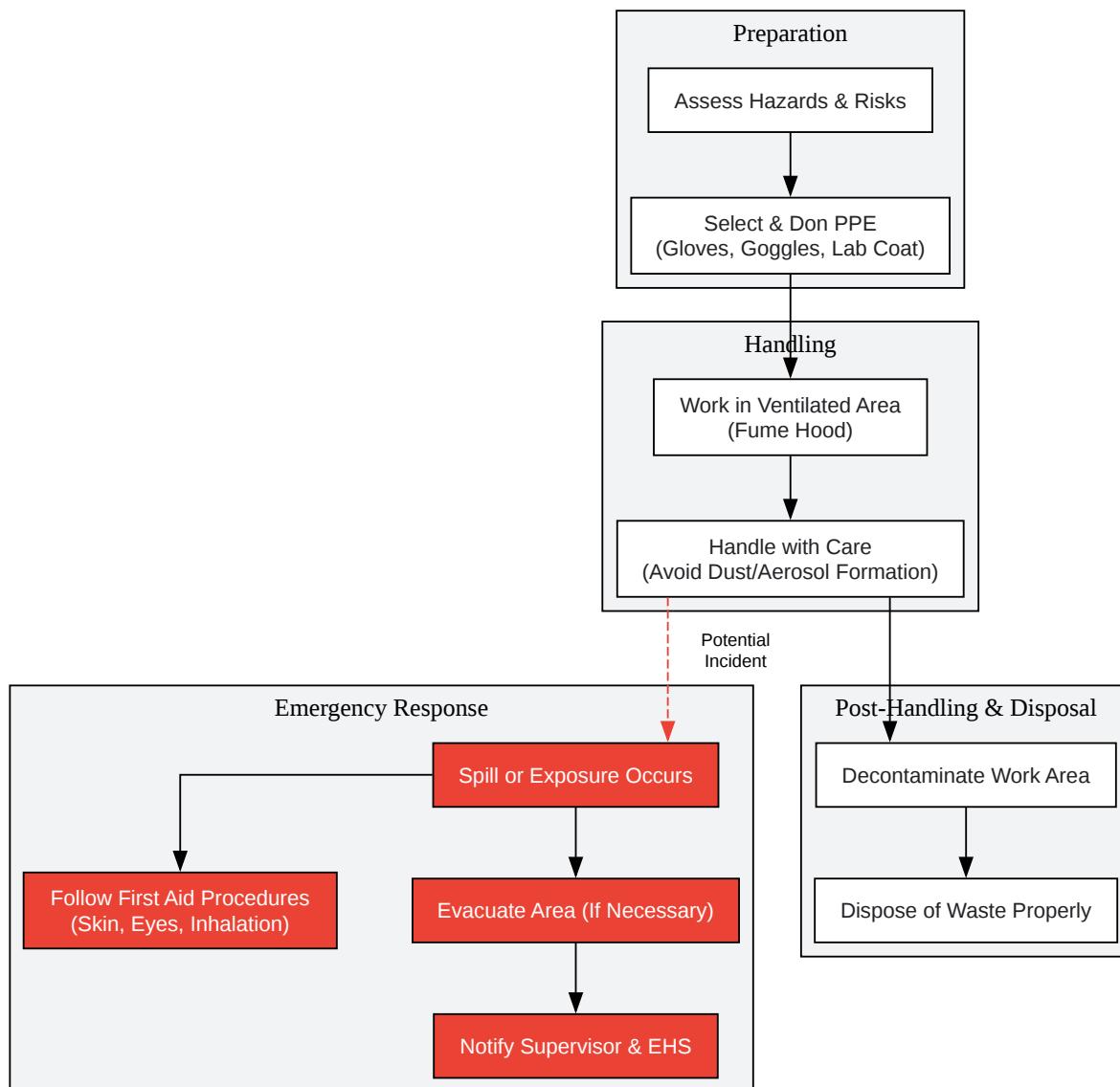
Code	Statement
Prevention	
P260	Do not breathe dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P302+P361+P354	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Immediately rinse with water for several minutes.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P316	Get emergency medical help immediately.
Storage	
P405	Store locked up.
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Standard Handling Protocol

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a fume hood. Put on all required personal protective equipment, including safety glasses with side shields, chemical-resistant gloves, and a lab coat or chemical suit.
- Weighing and Transfer: When weighing the solid, avoid creating dust. Use a spatula to carefully transfer the material. If creating a solution, add the solid to the solvent slowly.
- Reaction Setup: Ensure all glassware is properly secured. If the reaction is heated, use a heating mantle and a condenser.
- Post-Handling: After handling, wash your hands thoroughly. Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated PPE, according to your institution's guidelines and local regulations.

Visualizations

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Caption: General workflow for handling **3-(Morpholin-4-ylmethyl)aniline**.

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